

Technical Guide: Spectroscopic Profiling & Handling of Chloroacetaldehyde Sodium Bisulfite

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Compound of Interest

Compound Name: *Chloroacetaldehyde Sodium Bisulfite*
CAS No.: *13064-50-1*
Cat. No.: *B078029*

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CAS: 6035-47-8 | Formula:

| MW: 182.56 g/mol

Executive Technical Summary

Chloroacetaldehyde Sodium Bisulfite (sodium 2-chloro-1-hydroxyethanesulfonate) represents a critical "masked" electrophile in organic synthesis. While chloroacetaldehyde itself is highly toxic, lachrymatory, and prone to polymerization, its bisulfite adduct is a stable, crystalline solid that releases the reactive aldehyde in situ under physiological or basic conditions.

This guide provides a definitive spectroscopic atlas for researchers utilizing this compound in heterocycle synthesis (specifically Hantzsch thiazole formation) and drug development. The data presented below synthesizes empirical observations with theoretical chemical shifts characteristic of

-chloro-hydroxysulfonates.

Chemical Architecture & Equilibrium Dynamics

Unlike simple organic molecules, this compound exists in a dynamic equilibrium when dissolved. In the solid state, it is a stable sulfonate salt. In aqueous solution, it exists in equilibrium with the free aldehyde, a factor that complicates spectroscopic interpretation if not controlled.

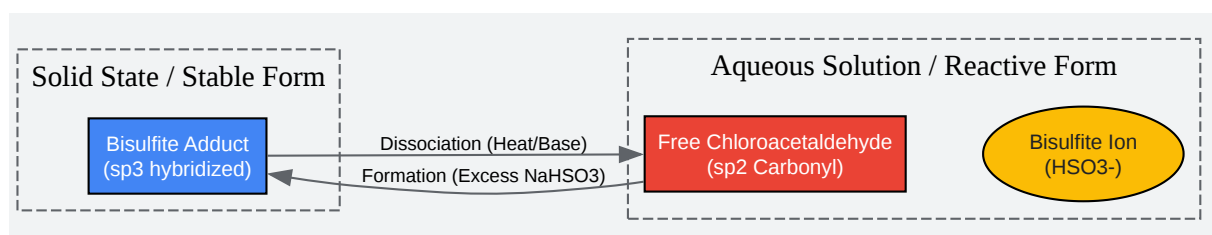
The "Masking" Mechanism

The stability of the adduct arises from the formation of a tetrahedral center at

, converting the reactive

carbonyl carbon into a stable

center.



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Figure 1: The equilibrium between the stable sulfonate adduct and the reactive aldehyde species.

Spectroscopic Atlas

A. Nuclear Magnetic Resonance (NMR)

The most diagnostic feature of the bisulfite adduct is the disappearance of the aldehyde proton (

ppm) and the appearance of a methine signal upfield.

Crucial Insight: The presence of the chiral center at

(hemiacetal-like carbon) makes the adjacent methylene protons (

) diastereotopic. They will not appear as a simple doublet but rather as an ABX system (or dd) due to their distinct magnetic environments.

¹H NMR Data (300 MHz,

Position	Type	Shift (ppm)	Multiplicity	Coupling (Hz)	Interpretation
C1-H	Methine	4.66	Doublet (d)		The deshielded proton on the sulfonate-bearing carbon.
C2-H	Methylene	4.05	dd	,	Diastereotopic proton A (adjacent to Cl).
C2-H	Methylene	3.74	dd	,	Diastereotopic proton B (adjacent to Cl).

Note: In DMSO-

, an additional doublet around 6.0-6.5 ppm may be observed corresponding to the -OH group, which exchanges rapidly in

.

¹³C NMR Data (75 MHz,

)

Carbon	Shift (ppm)	Assignment
		Methine carbon bonded to -OH and
C1	82.5 - 84.0	. Significantly upfield from aldehyde carbonyl (ppm).
C2	45.0 - 46.5	Chloromethyl carbon ().

B. Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the salt structure and the absence of a free carbonyl group.

Frequency (cm ⁻¹)	Assignment	Intensity	Diagnostic Note
3200 - 3500	O-H Stretch	Broad, Strong	Indicates the hydroxyl group of the adduct.
~1700	C=O Stretch	ABSENT	Absence confirms complete adduct formation. Appearance indicates decomposition.
1180 - 1220	S=O Asym. Stretch	Strong	Characteristic sulfonate band.
1040 - 1060	S=O Sym. Stretch	Strong	Characteristic sulfonate band.
700 - 750	C-Cl Stretch	Medium	Typical alkyl chloride region.

C. Mass Spectrometry (MS)

Analysis of sulfonates requires Negative Mode Electrospray Ionization (ESI-). Positive mode often yields only sodium clusters.

- Ionization Mode: ESI (-)
- Target Ion:
- Formula:
- Exact Mass: 158.95 Da

m/z (Negative Mode)	Ion Identity	Interpretation
159		The intact hydroxysulfonate anion.
141		Dehydration product (rare in soft ionization).
80/81	/	Sulfite fragments (common in high-energy collision).

Experimental Protocols

Protocol A: Synthesis & Purification

This protocol ensures the removal of free acid and stabilization of the salt.

- Reagents: Aqueous Chloroacetaldehyde (40-50% wt), Sodium Bisulfite (), Ethanol (95%).
- Procedure:
 - Dissolve 1.0 eq of in minimal distilled water. Keep temperature

- Slowly add 1.0 eq of Chloroacetaldehyde solution dropwise with vigorous stirring. The reaction is exothermic; maintain temperature

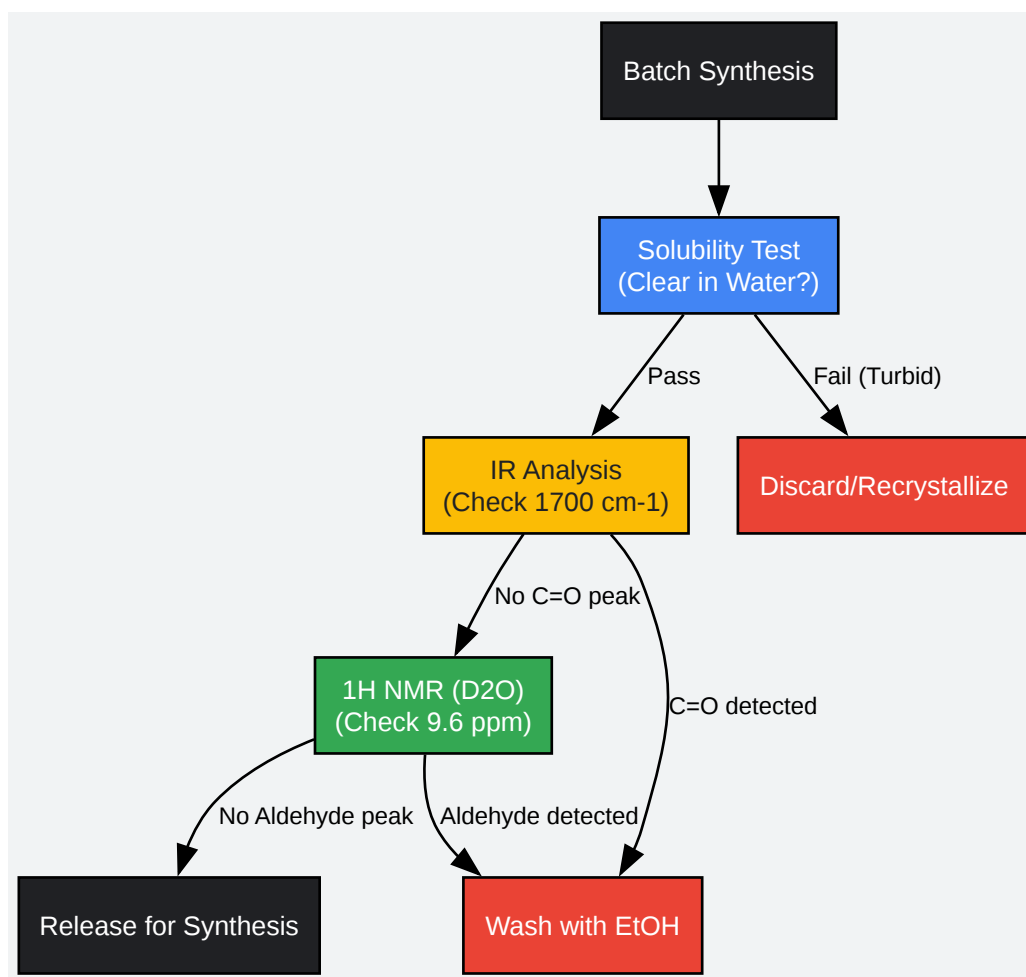
to prevent polymerization.

- Stir for 60 minutes at room temperature.
- Add 5 volumes of cold Ethanol to precipitate the adduct.
- Filter the white crystalline solid and wash with cold Ethanol.
- Drying: Vacuum dry at

.^[1] Do not overheat, as this reverses the equilibrium.

Protocol B: Quality Control Workflow

Use this logic flow to validate batch quality before using the reagent in expensive drug synthesis steps.



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Figure 2: QC Decision Tree for **Chloroacetaldehyde Sodium Bisulfite** validation.

Application in Drug Development: Hantzsch Thiazole Synthesis

The primary utility of this compound is in the synthesis of 2-aminothiazoles, a scaffold found in drugs like Famotidine and various kinase inhibitors.

Mechanism: The bisulfite adduct acts as a slow-release source of

-haloaldehyde. This prevents the "dumping" of highly reactive aldehyde into the reaction, reducing tar formation and side reactions.

Standard Reaction Conditions:

- Solvent: Water/Ethanol (1:1).
- Reagents: Adduct (1.0 eq) + Thiourea/Thioamide (1.0 eq).
- Catalyst: Often runs without base, or with mild

- Temperature: Reflux () for 2-4 hours. The heat drives the equilibrium toward the free aldehyde, which is immediately consumed by the sulfur nucleophile.

References

- National Institute of Standards and Technology (NIST). Sodium bisulfite IR Spectrum. [2] NIST Chemistry WebBook, SRD 69. [2] [\[Link\]](#)
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Sources

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